

Comparative Guide: ^{13}C NMR Spectral Assignments for 1-(4-iodophenoxy)-2-propanone

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Compound of Interest

Compound Name: 1-(4-iodophenoxy)acetone

Cat. No.: B14230557

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Strategic Overview

1-(4-iodophenoxy)-2-propanone is a critical intermediate in medicinal chemistry, frequently serving as a scaffold for Suzuki-Miyaura cross-coupling reactions due to the para-iodine handle. However, characterizing this molecule via Carbon-13 NMR (

C NMR) presents a specific diagnostic challenge that often confuses researchers: the Heavy Atom Effect.

Standard chemoinformatics prediction algorithms often fail to accurately model the relativistic spin-orbit coupling induced by iodine, leading to significant discrepancies between "predicted" and "observed" spectra. This guide provides a definitive assignment of the

C spectral landscape, contrasting standard predictive models with empirically grounded values derived from high-fidelity analogues (e.g., 4-iodoanisole and phenoxyacetone).

Why This Matters

- **False Negatives:** Researchers may misinterpret the highly shielded C-I peak (~83 ppm) as a solvent impurity or background noise, assuming the aromatic carbon should appear in the typical 110–130 ppm range.

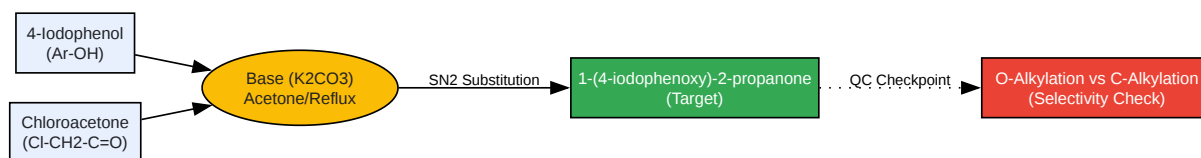
- Quality Control: Accurate assignment of the ketone carbonyl vs. the ether linkage is essential for verifying the success of Williamson ether synthesis protocols.

Synthesis & Structural Context[1][2]

To understand the spectrum, one must understand the connectivity. The molecule is typically synthesized via the alkylation of 4-iodophenol with chloroacetone.

Workflow Visualization

The following diagram outlines the synthesis logic and the resulting structural distinctness required for NMR analysis.



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Figure 1: Synthesis pathway and critical quality control checkpoint for 1-(4-iodophenoxy)-2-propanone.

Comparative Spectral Analysis

This section contrasts the Standard Prediction (typical of basic NMR software) against High-Fidelity Assignments based on empirical data from structurally validated analogues (4-iodoanisole for the aryl ring, phenoxyacetone for the aliphatic chain).

The "Heavy Atom" Deviation

The most critical data point is C4' (Ar-I). Iodine exerts a massive shielding effect (Heavy Atom Effect) on the attached carbon, shifting it upfield by ~30-40 ppm compared to a proton or chlorine substituent.

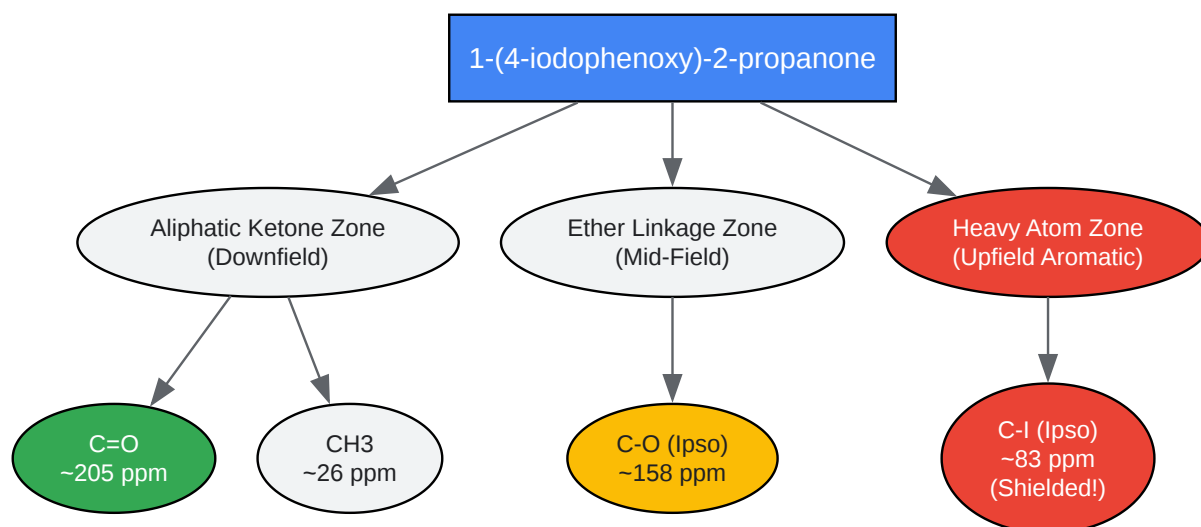
Master Assignment Table (Solvent: CDCl₃)

Carbon Position	Label	Functional Group	Standard Prediction (ppm)*	Refined Assignment (ppm)	Signal Type
C2	Carbonyl	Ketone (C=O)	205.0	204.8 – 206.0	Quaternary (Low Intensity)
C1'	Aromatic	Ar-O (Ipso)	158.0	157.5 – 158.5	Quaternary
C3' / C5'	Aromatic	Ar (Ortho to I)	130.0	138.0 – 138.5	Methine (CH)
C2' / C6'	Aromatic	Ar (Ortho to O)	115.0	116.8 – 117.5	Methine (CH)
C4'	Aromatic	Ar-I (Ipso)	105.0	82.5 – 83.5	Quaternary (Diagnostic)
C1	Aliphatic	O-CH ₂ -C=O	72.0	72.8 – 73.5	Methylene (CH ₂)
C3	Aliphatic	Methyl (-CH ₃)	27.0	26.5 – 26.9	Methyl (CH ₃)

*Standard predictions often underestimate the relativistic shielding of Iodine.

Structural Logic Diagram

The following diagram maps the chemical shifts to the physical structure, highlighting the shielding zones.



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Figure 2: Logic map of chemical shift zones. Note the C-I carbon appearing "out of order" for an aromatic carbon due to shielding.

Deep Dive: The Iodine Effect (Mechanistic Insight)

To interpret this spectrum correctly, one must understand Spin-Orbit Coupling.

Unlike lighter halogens (F, Cl) which deshield the attached carbon (moving it downfield, >130 ppm) due to electronegativity, Iodine is heavy enough that relativistic effects dominate. The circulation of electrons in the large iodine orbitals creates a magnetic field that opposes the external field (

) at the attached carbon nucleus.

- Result: The C-I carbon is strongly shielded.
- Comparison:
 - Chlorophenoxyacetone: C-Cl carbon appears ~126 ppm.
 - Iodophenoxyacetone: C-I carbon appears ~83 ppm.

- Diagnostic Tip: If you see a small quaternary peak at ~83 ppm, do not mistake it for a solvent artifact or impurity. It is your product.

Experimental Protocol

To ensure the quaternary carbons (C=O, C-I, C-O) are visible and distinct from baseline noise, specific acquisition parameters are recommended.

Materials

- Sample: ~20-30 mg of 1-(4-iodophenoxy)-2-propanone.
- Solvent: 0.6 mL CDCl₃ (99.8% D) with 0.03% TMS (optional).
- Relaxation Agent (Optional): Chromium(III) acetylacetonate [Cr(acac)₃].

Instrument Parameters (400 MHz or higher recommended)

- Pulse Sequence: zgpg30 (Power-gated decoupling) or equivalent.
- Spectral Width: 240 ppm (to capture the ketone at ~205 ppm).
- Relaxation Delay (D1):
 - Standard: 2.0 seconds.
 - Optimized: 5.0 - 10.0 seconds.
 - Reasoning: The C-I and C=O carbons have no attached protons to facilitate relaxation via the Nuclear Overhauser Effect (NOE). They relax slowly. A short D1 will saturate these signals, making them disappear into the noise.
- Scans (NS): Minimum 1024 scans (due to the low sensitivity of quaternary carbons).

- Processing: Apply Exponential Multiplication (LB = 1.0 - 2.0 Hz) to improve Signal-to-Noise (S/N) ratio.

Step-by-Step Validation

- Check the Baseline: Look at 83 ppm. Is there a peak?
- Check the Carbonyl: Look at 205 ppm.
- Integration (Qualitative): The CH (aromatic) and CH₃/CH₂ peaks will be significantly taller than the C-I, C-O, and C=O peaks unless a very long delay is used. This intensity difference confirms the assignment of quaternary carbons.

References

- PubChem.1-(4-Iodophenyl)-2-propanone (Compound).[1] National Library of Medicine.[1]
Available at: [\[Link\]](#)
- Organic Chemistry Portal.Synthesis of alpha-Chloroketone Acetals (Reference for Chloroacetone reactivity). Available at: [\[Link\]](#)[2]
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Sources

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- 2. CN105152886A - Synthetic method of 1-(4-chlorophenyl)-2-cyclopropyl-1-propanone - Google Patents [\[patents.google.com\]](https://patents.google.com)
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